

GNE-495: A Technical Guide to a Potent and Selective MAP4K4 Inhibitor

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Compound of Interest

Compound Name: GNE-495
Cat. No.: B15607992

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This technical guide provides an in-depth overview of the chemical and pharmacological properties of **GNE-495**, a potent and selective inhibitor of Mitogen-activated Protein Kinase Kinase Kinase 4 (MAP4K4). The information presented is collated from key studies to support research and development efforts targeting MAP4K4 and its associated signaling pathways.

Core Chemical and Pharmacological Properties

GNE-495 is a naphthyridine-based, orally bioavailable small molecule designed for high potency and selectivity against MAP4K4.^{[1][2]} It was developed through a structure-based design effort aimed at creating a tool compound with favorable pharmacokinetic properties suitable for in vivo studies, specifically minimizing central nervous system (CNS) penetration.^[1]

Property	Value
IUPAC Name	8-amino-N-[1-(cyclopropylcarbonyl)-3-azetidiny]-2-(3-fluorophenyl)-1,7-naphthyridine-5-carboxamide
Primary Target	MAP4K4 (HGK)
CAS Number	1449277-10-4
Molecular Formula	C ₂₂ H ₂₀ FN ₅ O ₂
Molecular Weight	405.4 g/mol
Solubility	Soluble in DMSO (e.g., 2 mg/mL)

Quantitative Data

The following tables summarize the key quantitative parameters of **GNE-495**, including its biochemical potency, kinase selectivity, and cross-species pharmacokinetic profile.

Table 1: Biochemical Potency and Kinase Selectivity

GNE-495 demonstrates high potency for MAP4K4 and the closely related kinases MINK1 and TNIK.^[1]

Target	Assay Type	IC ₅₀ (nM)
MAP4K4	Biochemical Kinase Assay	3.7
MINK1	Biochemical Kinase Assay	~5.2
TNIK	Biochemical Kinase Assay	~4.8

Note: GNE-495 was profiled against a broader panel of 244 kinases and demonstrated high selectivity, though specific IC₅₀ values for other kinases are not detailed in the primary literature.

Table 2: In Vitro Cellular Activity

While a specific IC₅₀ value for cellular anti-angiogenic activity is not provided in the primary literature, **GNE-495** was confirmed to inhibit the migration of Human Umbilical Vein Endothelial Cells (HUVECs), a key in vitro measure of anti-angiogenic potential.[3]

Cell Line	Assay Type	Result
HUVEC	Cell Migration / Sprouting Assay	Potent inhibition of cell migration observed

Table 3: Cross-Species Pharmacokinetic Parameters

GNE-495 exhibits favorable pharmacokinetic properties across multiple species, characterized by low clearance, moderate half-life, and good oral bioavailability.[4] The compound was specifically designed for high peripheral tissue exposure with minimal brain penetration.[1]

Species	CL (mL/min/kg)	V _{ss} (L/kg)	t _{1/2} (h)	F (%)
Mouse (CD-1)	Low	Moderate	~2-4	37-47
Rat (Sprague-Dawley)	Low	Moderate	~3-5	37-47
Dog (Beagle)	Low	Moderate	~4-6	37-47
Cynomolgus Monkey	Low	Moderate	~4-6	37-47

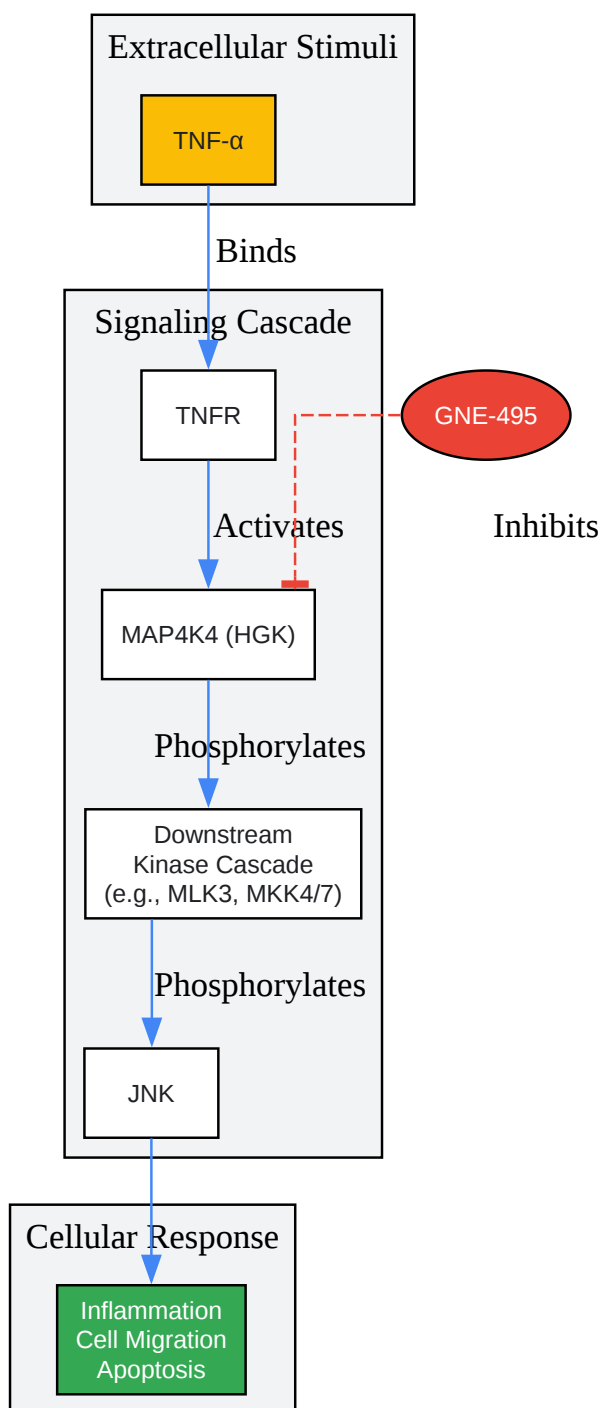
Data derived from Ndubaku et al., ACS Med Chem Lett. 2015;6(8):913-8. "Low" and "Moderate" are qualitative descriptors based on the publication's summary.

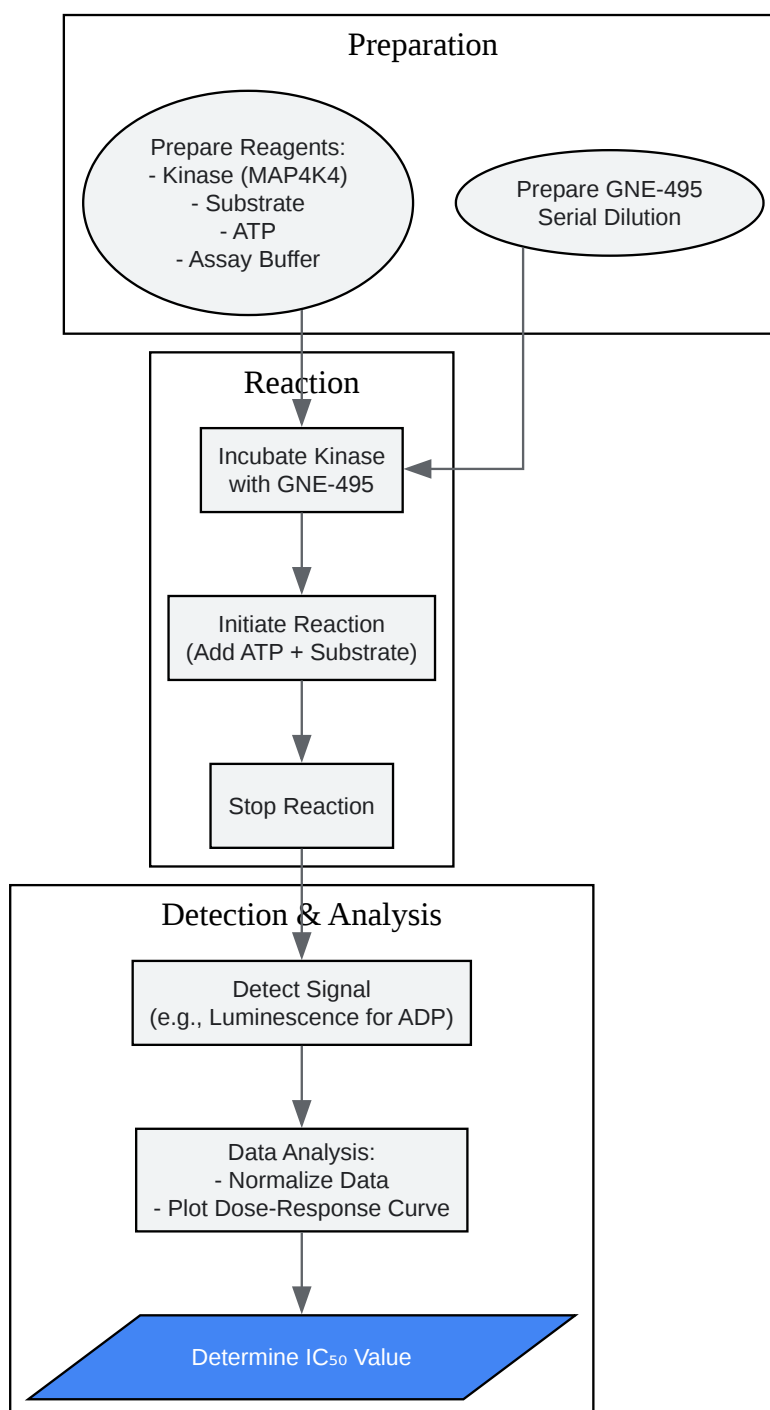
Signaling Pathway and Experimental Workflows

Visual diagrams are provided below to illustrate the biological context and experimental evaluation of **GNE-495**.

MAP4K4 Signaling Pathway

GNE-495 inhibits MAP4K4, a key upstream kinase in stress-activated signaling cascades. MAP4K4 is activated by stimuli such as Tumor Necrosis Factor- α (TNF- α) and proceeds to activate downstream kinases, ultimately leading to the activation of the c-Jun N-terminal kinase (JNK) pathway, which is involved in inflammation, apoptosis, and cell migration.





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References

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